

2-Cyclopentylpropanoic acid safety and hazards data

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Compound of Interest

Compound Name: 2-Cyclopentylpropanoic acid

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An In-depth Technical Guide to the Safety and Hazards of Cyclopentylpropanoic Acid Isomers

Foreword for the Modern Researcher

In the landscape of drug discovery and chemical synthesis, a comprehensive understanding of a reagent's safety profile is not merely a regulatory formality but a cornerstone of scientific integrity and innovation. This guide is crafted for the discerning scientist, researcher, and drug development professional who handles novel chemical entities. We move beyond boilerplate safety data sheets to provide a synthesized, in-depth analysis of **2-Cyclopentylpropanoic acid** (CAS 7028-22-0) and its structural isomer, 3-Cyclopentylpropanoic acid (CAS 140-77-2). While structurally similar, their known hazard profiles exhibit critical differences, particularly concerning flammability. This document emphasizes a proactive safety culture by elucidating the causal links between chemical properties and handling protocols, empowering you to make informed risk assessments in your critical work.

Chemical Identity and Physicochemical Properties

2-Cyclopentylpropanoic acid and its isomer are derivatives of propanoic acid featuring a cyclopentyl group. Their utility as intermediates in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and other active pharmaceutical ingredients makes a clear understanding of their properties essential.

While both are colorless to pale yellow liquids with limited water solubility, a key distinction arises in their known flammability, with significantly more data available for the 3-cyclopentyl

isomer.[1][2]

Property	2-Cyclopentylpropanoic acid	3-Cyclopentylpropanoic acid
Synonyms	2-cyclopentylpropanoic acid	3-cyclopentylpropionic acid, Cyclopentanopropanoic acid
CAS Number	7028-22-0[1][3]	140-77-2[1][4]
Molecular Formula	C ₈ H ₁₄ O ₂ [3]	C ₈ H ₁₄ O ₂ [4]
Molecular Weight	142.20 g/mol [5]	142.20 g/mol
Physical State	Liquid[5]	Colorless, clear liquid[1]
Boiling Point	Not well-documented	130 - 132 °C @ 16 hPa[1]
Flash Point	No data available	46 - 47 °C (115 - 117 °F) - closed cup[1]
Density	~1.02 g/cm ³ (estimated)[5]	0.996 g/mL @ 25 °C[1]

GHS Hazard Identification and Classification: A Tale of Two Isomers

The Globally Harmonized System (GHS) provides a standardized framework for hazard communication. Based on available data, both isomers are classified as irritants. However, 3-Cyclopentylpropanoic acid carries the additional, significant hazard of being a flammable liquid. [3][4]

GHS Classification Summary

Hazard Class	2-Cyclopentylpropanoic acid	3-Cyclopentylpropanoic acid
Flammable Liquids	Not Classified (Insufficient Data)	Category 3[4]
Skin Corrosion / Irritation	Category 2[1][3]	Category 2[3][4]
Serious Eye Damage / Eye Irritation	Category 2A[1][3]	Category 2[3][4]
STOT - Single Exposure	Category 3 (Respiratory Irritation)[1][3]	Category 3 (Respiratory Irritation)[4]
Signal Word	Warning[1][3]	Warning[4]

Hazard Statement Comparison

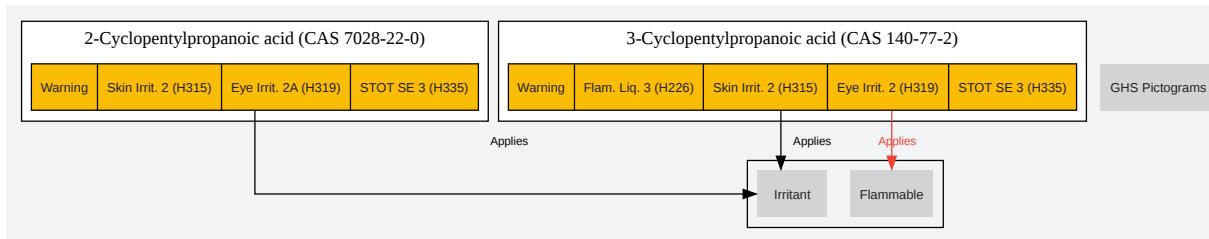
- **2-Cyclopentylpropanoic acid:**

- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]

- **3-Cyclopentylpropanoic acid:**

- H226: Flammable liquid and vapor.[3][4]
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[4]

Expertise Insight: The lack of flammability data for the 2-cyclopentyl isomer does not confirm its non-flammability. Given the confirmed flammability of its structural isomer, it is a matter of sound scientific practice and due diligence to handle both compounds as flammable liquids until proven otherwise.

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GHS Hazard Profile Comparison

Toxicological Profile

The toxicological properties of both isomers have not been fully investigated.[2] No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[1] This data gap necessitates a cautious approach, treating the compounds as potentially harmful.

- Inhalation: May cause respiratory tract irritation.[1][4]
- Skin Contact: Causes skin irritation, characterized by redness and itching.[1][4]
- Eye Contact: Causes serious eye irritation, which can lead to pain and redness.[1][4]
- Ingestion: May be harmful if swallowed.[2]
- Systemic Effects: While specific studies are lacking, symptoms of overexposure to the 3-cyclopentyl isomer may include headache, dizziness, tiredness, nausea, and vomiting.[2] It is prudent to assume similar potential effects for the 2-cyclopentyl isomer.

Emergency Procedures: A Self-Validating Protocol

A robust emergency plan is critical. The following protocols are designed to be self-validating, ensuring safety at each step. The primary addition for these compounds, particularly the 3-cyclopentyl isomer, is the immediate control of ignition sources in case of a spill.

First-Aid Measures

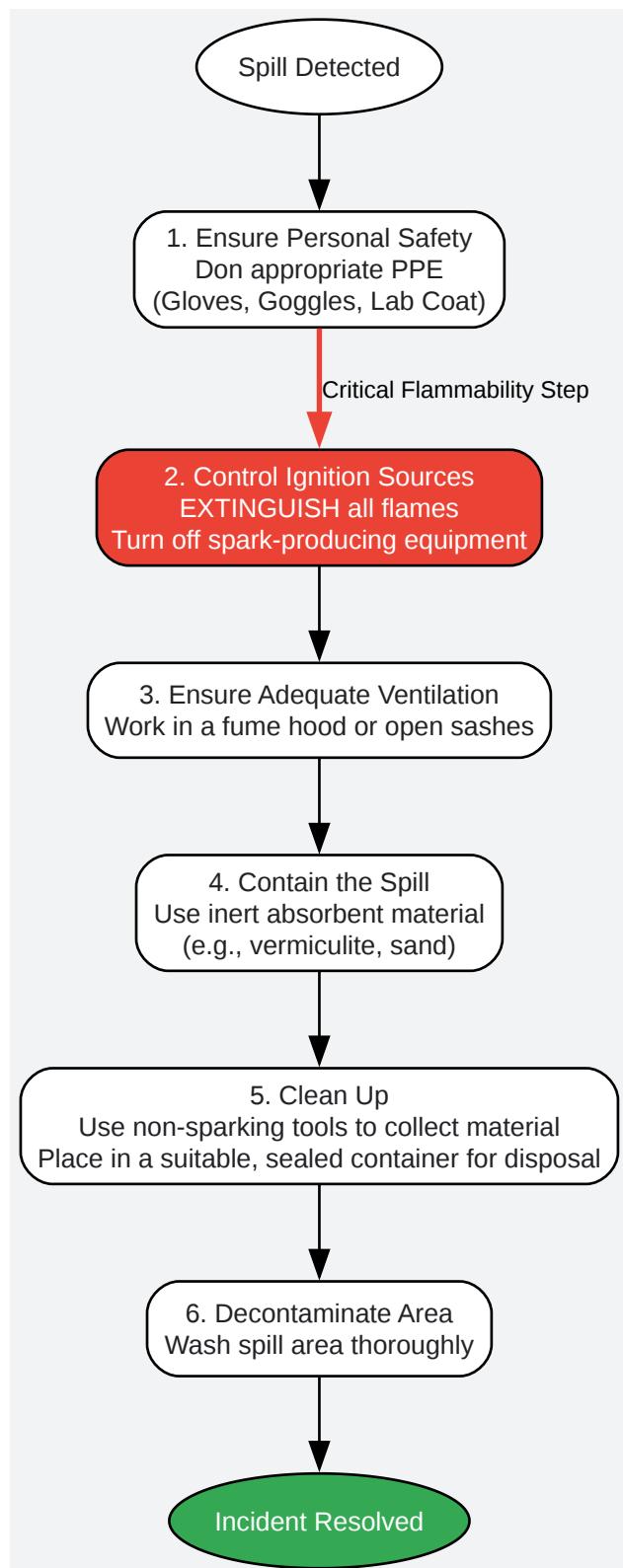
- General Advice: Immediately remove any clothing contaminated by the product. Consult a physician and show them the safety data sheet.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing. If skin irritation occurs, get medical advice.[\[1\]](#)
- Eye Contact: Immediately flush open eyes with plenty of running water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[\[1\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[2\]](#) Water mist may be used to cool closed containers.[\[2\]](#)
- Specific Hazards: The compound is a flammable liquid.[\[2\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[2\]](#) Containers may explode when heated.[\[2\]](#)
- Hazardous Combustion Products: Thermal decomposition produces carbon oxides.[\[1\]](#)
- Protective Equipment: Wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[2\]](#)

Accidental Release Measures

This workflow ensures personal safety while preventing incident escalation.



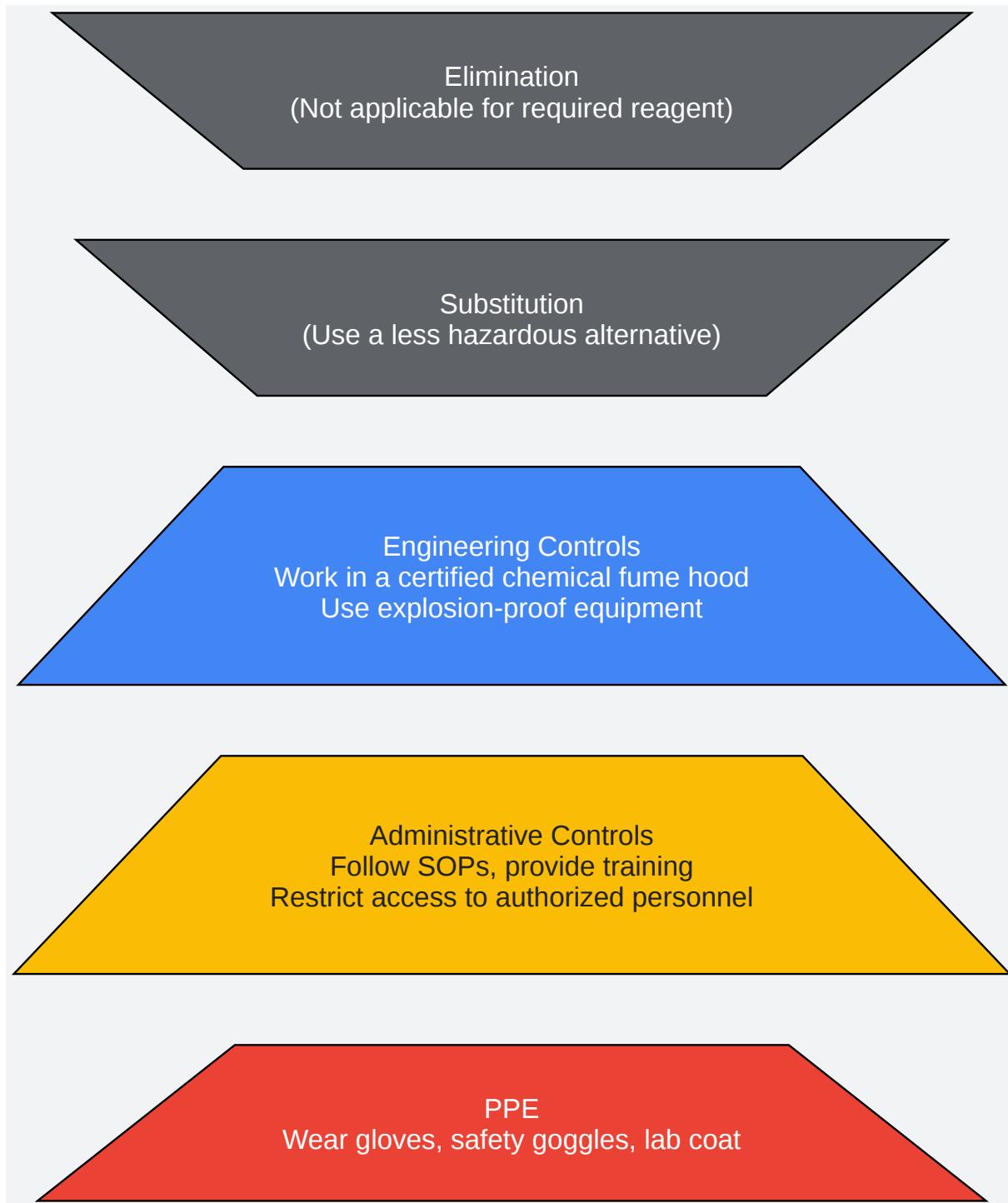
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Workflow for Accidental Release

Safe Handling and Exposure Control

Proactive exposure control is paramount. The hierarchy of controls provides a framework for minimizing risk, prioritizing engineering controls and administrative actions over sole reliance on personal protective equipment (PPE).

Hierarchy of Controls



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Hierarchy of Controls for Safe Use

Detailed Protocols

- Engineering Controls: Always handle this chemical within a properly functioning chemical fume hood.[1] Use explosion-proof electrical and ventilating equipment. Ensure eyewash stations and safety showers are readily accessible.
- Handling: Avoid contact with skin, eyes, and clothing.[1] Avoid breathing vapors or mist.[1] Use only non-sparking tools.[2] Ground and bond containers when transferring material to prevent static discharge. Wash hands thoroughly after handling.[1]
- Storage: Store in a cool, dry, well-ventilated place designated as a "flammables area".[2] Keep containers tightly closed.[1] Store away from heat, sparks, open flames, and other ignition sources.[2]
- Incompatible Materials: Keep away from strong bases, oxidizing agents, and reducing agents.[1][2]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure.[1]
- Respiratory Protection: If engineering controls are insufficient, use a NIOSH/MSHA-approved respirator with an appropriate filter for organic vapors.[2]

Environmental Fate and Ecotoxicity

Specific ecotoxicity data for **2-Cyclopentylpropanoic acid** is not readily available. Data for the 3-cyclopentyl isomer suggests the following:

- Environmental Precautions: Do not let the product enter drains, waterways, or soil.[1]
- Mobility: The compound has low water solubility. It is likely to be mobile in the environment due to its volatility but not due to its solubility.[2]

- Persistence and Degradability: No data available.

Disposal Considerations

Dispose of contents and containers in accordance with all local, regional, and national regulations. This material may be classified as a hazardous waste due to its irritant and flammable properties.^[2] Consult with a licensed professional waste disposal service.

Transport Information

While transport information is not specified for CAS 7028-22-0, the data for its flammable isomer provides a strong basis for cautious transport:

- UN Number: 1993^[1]
- Proper Shipping Name: FLAMMABLE LIQUID, N.O.S. (3-Cyclopentylpropionic acid)^[1]
- Hazard Class: 3^[1]
- Packing Group: III^[1]

Conclusion

2-Cyclopentylpropanoic acid and its isomer are valuable chemical intermediates that demand careful and informed handling. The primary hazards are skin, eye, and respiratory irritation. Critically, at least one isomer, 3-Cyclopentylpropanoic acid, is a regulated flammable liquid. Due to the data gaps for **2-Cyclopentylpropanoic acid**, it is imperative from a safety standpoint to treat it with the same precautions as its flammable isomer. Adherence to engineering controls, proper PPE, and stringent protocols for handling and storage are essential for mitigating risk and ensuring a safe research environment.

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